

leucocrystal violet-d6 recovery rates different tissue matrices

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

[Get Quote](#)

Literature Search Findings

The table below summarizes the relevant topics found in the search results and their relation to your query:

Topic Area in Search Results	Relevance to Your Query
Leukocyte Biology & Preparation [1] [2] [3]	Discusses white blood cells (leukocytes), not the chemical compound leucocrystal violet .
Cell Recovery & Analysis [4] [5]	Focuses on recovery of <i>cells</i> from filters or after therapy, not recovery rates of a <i>chemical analyte</i> from tissue.
Analytical Methods [6] [7] [8]	Describes detection methods like immunohistochemistry and super-resolution microscopy, but not LC-MS/MS for small molecules.

How to Proceed with Your Research

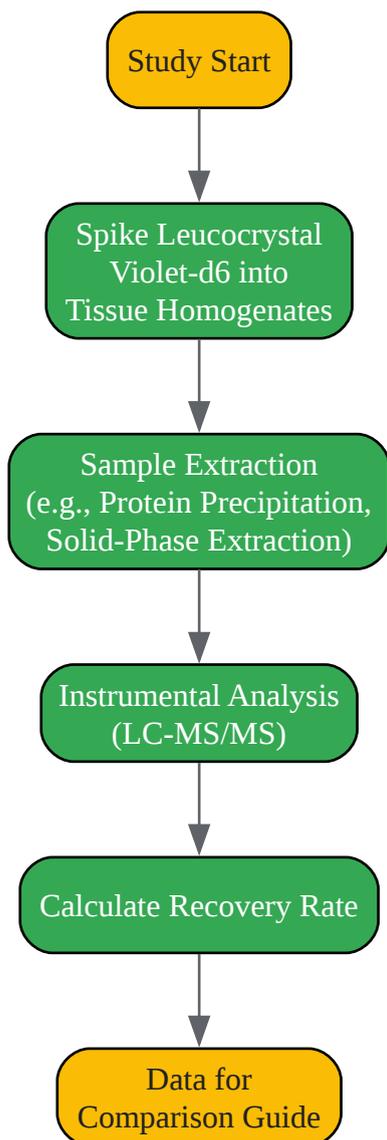
Since published data is not readily available, you will likely need to generate this data through your own experimental work. Here is a general framework for such a method development and validation study, which

is standard practice in analytical chemistry for novel applications.

Suggested Experimental Workflow

The core of your study would involve spiking a known amount of **leucocrystal violet-d6** into different tissue homogenates and then extracting and quantifying it to determine the recovery rate.

The general workflow can be summarized as follows:



[Click to download full resolution via product page](#)

Key Experimental Parameters to Define

To ensure your comparison guide is objective and useful for other researchers, you should clearly detail the following in your experimental protocol:

Parameter	Description & Consideration
Tissue Matrices	Select relevant tissues for your research (e.g., liver, kidney, muscle, brain). Note that lipid-rich and protein-rich tissues can present different extraction challenges.
Sample Preparation	The choice of extraction technique (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction) is critical and will significantly impact recovery rates.
Instrumental Analysis	LC-MS/MS is the typical method for this type of analysis. Your guide should specify the instrumentation and chromatographic conditions (column, mobile phase) used.
Recovery Calculation	Recovery is calculated by comparing the measured concentration of the spiked analyte to the known spiked concentration, often expressed as a percentage.

Alternative Search Strategies

To continue your investigation, you could try:

- **Searching for Analogues:** Look for recovery data on structurally similar triphenylmethane dyes (e.g., crystal violet, malachite green) in tissue matrices. The extraction behavior may be comparable.
- **Consulting Protocols:** Review the methods sections of papers that use leucocrystal violet as a derivative or biomarker, as they may contain useful, albeit indirect, information.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparison of the therapeutic efficacy of leukocyte-poor and ... [pmc.ncbi.nlm.nih.gov]
2. Post-match recovery profile of leukocyte cell subsets ... [nature.com]
3. Leukocyte Preparation Protocol [rndsystems.com]
4. Recovery and assessment of leukocytes from LR Express ... [pmc.ncbi.nlm.nih.gov]
5. Early recovery of leukocyte subsets is associated with ... [pmc.ncbi.nlm.nih.gov]
6. Programmed cell death detection methods - PubMed Central [pmc.ncbi.nlm.nih.gov]
7. Image analysis workflows to reveal the spatial organization of ... [pmc.ncbi.nlm.nih.gov]
8. Super-resolution visualization and modeling of human ... [genomebiology.biomedcentral.com]

To cite this document: Smolecule. [leucocrystal violet-d6 recovery rates different tissue matrices].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1782878#leucocrystal-violet-d6-recovery-rates-different-tissue-matrices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com